

Technical Guide: Reactivity & Kinetic Dynamics of Isooctyl Hydrogen Maleate

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Compound of Interest

Compound Name: *Isooctyl hydrogen 2-butenedioate*

CAS No.: 93858-88-9

Cat. No.: B12658977

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Executive Summary

Isooctyl Hydrogen Maleate (IHM) represents a critical intermediate in the synthesis of sulfosuccinate surfactants (e.g., Docusate Sodium) and rheology modifiers. Its chemical behavior is defined by a unique structural duality: it possesses a labile carboxylic acid group capable of standard proton transfer, yet its reactivity is heavily constrained by the cis-geometry of the maleate backbone. This guide analyzes the reactivity of the carboxylic acid functionality, focusing on intramolecular hydrogen bonding, acid-catalyzed esterification kinetics, and the thermodynamic inevitability of cis-to-trans (fumarate) isomerization.

Molecular Architecture & Thermodynamic Profile

To control the reactivity of IHM, one must first understand the "Maleate Effect." Unlike linear fatty acids, IHM is not a free-rotating chain; it is a rigid, cis-constrained system.

The Intramolecular Hydrogen Bond

The defining feature of IHM is the proximity of the carboxylic acid proton to the carbonyl oxygen of the adjacent ester group.

- Mechanism: The cis-configuration forces the carboxylic acid () and the isooctyl ester () onto the same side of the double bond.
- Thermodynamic Consequence: This proximity facilitates a strong intramolecular hydrogen bond (7-membered ring interaction).
- Impact on Acidity (): This stabilization makes the proton more acidic than in the corresponding trans-isomer (fumarate) or non-conjugated systems. While Maleic Acid has a pK_a of 1.9, the monoester IHM typically exhibits a pK_a in the range of 2.8 – 3.2 in aqueous dispersions. The proton is "primed" for release because the resulting carboxylate anion is stabilized by the neighboring electron-withdrawing ester group.

Steric Environment of the "Isooctyl" Group

Commercially, "isooctyl" often refers to a mixture of branched C8 isomers (primarily dimethylhexanols) or specifically 2-ethylhexanol.

- Steric Shielding: The bulky branched alkyl chain protects the ester carbonyl from hydrolysis but leaves the acid carbonyl relatively exposed. However, during further esterification (to form the diester), this bulk significantly retards nucleophilic attack, requiring elevated temperatures or specific catalysts.

Reactivity Profile of the Carboxylic Acid Group

Neutralization & Salt Formation (Surfactant Synthesis)

The most direct application of the carboxylic acid group is neutralization to form anionic surfactants.

- Reaction:

- **Critical Control Point:** The reaction is highly exothermic. If temperature exceeds 50°C during neutralization in aqueous media, the ester group (neighboring the acid) becomes susceptible to hydrolysis (saponification), reverting the molecule to maleic acid and isooctyl alcohol.
- **Protocol Note:** Neutralization should be performed at

with controlled addition of base to maintain yield.

Esterification (The Kinetic Bottleneck)

Converting IHM to Di-isooctyl Maleate (DOM) involves reacting the free acid group with a second equivalent of alcohol.

- **Kinetics:** The reaction follows second-order kinetics but is significantly slower than the initial anhydride ring-opening.
- **Catalysis:** Requires strong acid catalysis (e.g.,

-Toluenesulfonic acid, PTSA) and temperatures

.
- **Water Removal:** As a reversible equilibrium, water must be removed via azeotropic distillation (using toluene or xylene) to drive conversion.

The Isomerization Trap (Maleate Fumarate)

This is the most common failure mode in IHM processing.

- **The Phenomenon:** Under thermal stress (

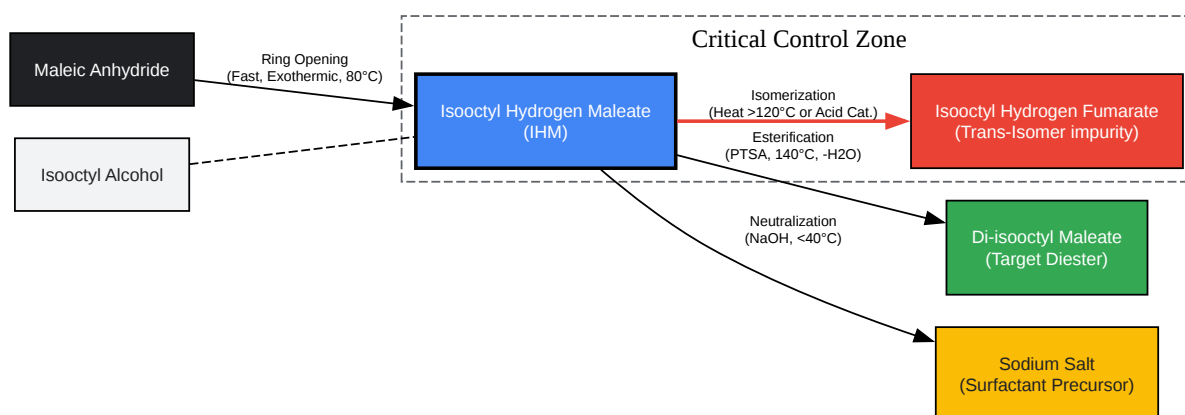
) or acid catalysis, the

double bond can rotate. The cis-maleate relaxes into the thermodynamically more stable trans-fumarate.
- **Consequence:** Isooctyl Hydrogen Fumarate has a higher melting point, lower solubility, and reacts much slower in subsequent sulfonation steps (for surfactant production).

- Prevention: Avoid prolonged heating without nucleophiles present. Isomerization is often radical-initiated; radical scavengers (e.g., hydroquinone) are sometimes employed during esterification.

Visualization of Reaction Pathways

The following diagram maps the reactivity landscape of IHM, highlighting the competition between productive esterification and parasitic isomerization.



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Figure 1: Reaction network of Isooctyl Hydrogen Maleate. Note the red pathway indicating the irreversible isomerization risk.

Experimental Protocols

Synthesis of Isooctyl Hydrogen Maleate (Monoester)

This protocol yields high-purity monoester by leveraging the high reactivity of the anhydride ring.

Reagents:

- Maleic Anhydride (99% flakes)

- Isooctyl Alcohol (2-ethylhexanol), dry.
- Catalyst: None required (autocatalytic) or mild base (Sodium Acetate) for speed.

Workflow:

- Charge: Load molten Maleic Anhydride (1.0 eq) into a reactor inerted with
.
- Addition: Add Isooctyl Alcohol (1.0 eq) slowly over 30 minutes.
 - Expert Insight: The reaction is exothermic. Rate of addition controls the exotherm. Target temp:
.
- Cook: Hold at

for 2 hours.
- Validation: Monitor Acid Value (AV). Theoretical AV for IHM (MW ~228) is approx 245 mg KOH/g. The reaction is complete when the AV stabilizes and the anhydride peak in IR () disappears.

Analytical Titration (Acid Value)

Determining the precise content of the carboxylic acid group without hydrolyzing the ester requires non-aqueous conditions.

Methodology:

- Solvent: Dissolve 2g of IHM sample in 50mL of neutral Acetone or Ethanol/Toluene (1:1).
- Indicator: Phenolphthalein (or potentiometric titration for precision).
- Titrant: 0.5N KOH in Ethanol (Standardized).
- Calculation:

Where

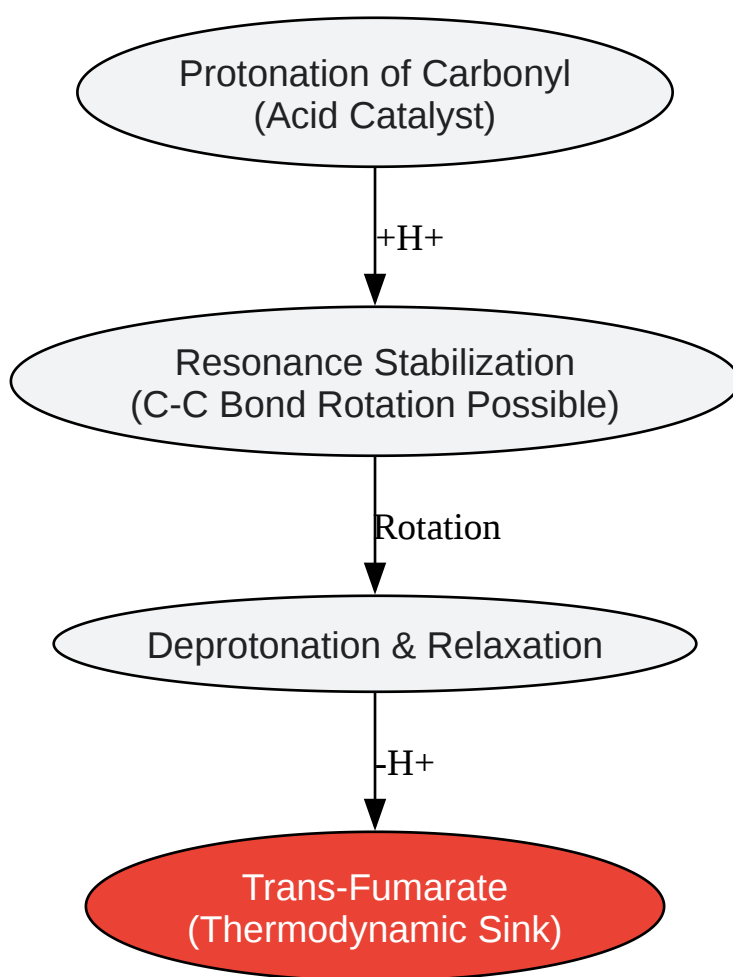
is normality,

is volume (mL), and

is sample weight (g).

Isomerization Mechanism Visualization

Understanding the cis-to-trans conversion is vital for stability data.



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Figure 2: Acid-catalyzed isomerization mechanism. The loss of double-bond character in the intermediate allows rotation.

Applications in Drug Development & Delivery

While IHM is primarily an industrial intermediate, its derivatives are relevant to pharma:

- Docusate Sodium (Aerosol OT): The sulfonated derivative of the diester is a WHO Essential Medicine used as a laxative and an excipient for solubility enhancement.
- pH-Sensitive Linkers: The labile nature of the maleate ester bond (susceptible to hydrolysis at low pH due to anchimeric assistance from the acid group) makes maleic monoesters candidates for pH-responsive drug delivery systems.

References

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